

Application of Pigment Red 31 in Textile Printing: A Researcher's Guide

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Compound of Interest

Compound Name: *Pigment Red 31*

CAS No.: *6448-96-0*

Cat. No.: *B1584407*

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Introduction

Pigment Red 31, a monoazo pigment, is a vibrant bluish-red colorant utilized in the textile industry for printing applications.^{[1][2]} Its popularity stems from its good light fastness and resistance to soap, making it a suitable candidate for various textile products.^[1] This document provides detailed application notes and protocols for researchers and scientists investigating the use of **Pigment Red 31** in textile printing. It covers the formulation of printing pastes, application procedures, and standardized testing methods for performance evaluation.

Physicochemical Properties of Pigment Red 31

A comprehensive understanding of the pigment's properties is crucial for its effective application.

Property	Value	Source
C.I. Name	Pigment Red 31	[2] [3]
C.I. Number	12360	[2] [4]
CAS Number	6448-96-0	[2] [3] [4]
Molecular Formula	C31H23N5O6	[2] [4]
Molecular Weight	561.59 g/mol	[3]
Appearance	Red powder	[4]
pH Value	6.0 - 7.5	[1]
Oil Absorption	45 ± 5 ml/100g	[1] [3]
Heat Resistance	150 - 180°C	[1] [4]

Fastness Properties of Pigment Red 31

The durability of the print against various environmental factors is a key performance indicator. The following table summarizes the fastness ratings of **Pigment Red 31**, where 1 indicates poor performance and 5 (or 8 for light fastness) indicates excellent performance.

Fastness Property	Rating	Source
Light Fastness (Blue Scale)	6 - 8	[1] [3] [4]
Water Resistance	4 - 5	[1] [3] [4]
Oil Resistance	4 - 5	[1] [3] [4]
Acid Resistance	5	[1] [3] [4]
Alkali Resistance	5	[1] [3] [4]
Alcohol Resistance	5	[4]
Soap Resistance	Excellent	[1]

Experimental Protocols

This section outlines detailed methodologies for the application and evaluation of **Pigment Red 31** in textile printing.

Materials and Equipment

- Textile Substrate: 100% scoured and bleached cotton fabric.
- Pigment: **Pigment Red 31** powder.
- Binder: Acrylic-based textile printing binder.
- Thickener: Synthetic thickener (e.g., polyacrylic acid-based).
- Fixing Agent: Cross-linking agent to improve fastness.
- Softener: To improve the hand-feel of the printed fabric.
- Urea: To aid in moisture absorption during fixation.
- Diammonium Phosphate (DAP): As a catalyst for the binder.
- Laboratory Balance: For accurate weighing of components.
- Mechanical Stirrer: For homogeneous mixing of the printing paste.
- Screen Printing Setup: Screen with a desired mesh count, squeegee.
- Curing Oven/Heat Press: For fixation of the pigment.
- Color Fastness Testing Equipment: Crockmeter, Launder-Ometer, Weather-Ometer (Xenon Arc).
- Spectrophotometer: For colorimetric analysis.

Preparation of Printing Paste

A stable and well-formulated printing paste is essential for achieving high-quality prints. The following is a representative recipe for a 100g printing paste. Researchers should optimize the formulation based on their specific substrate and performance requirements.

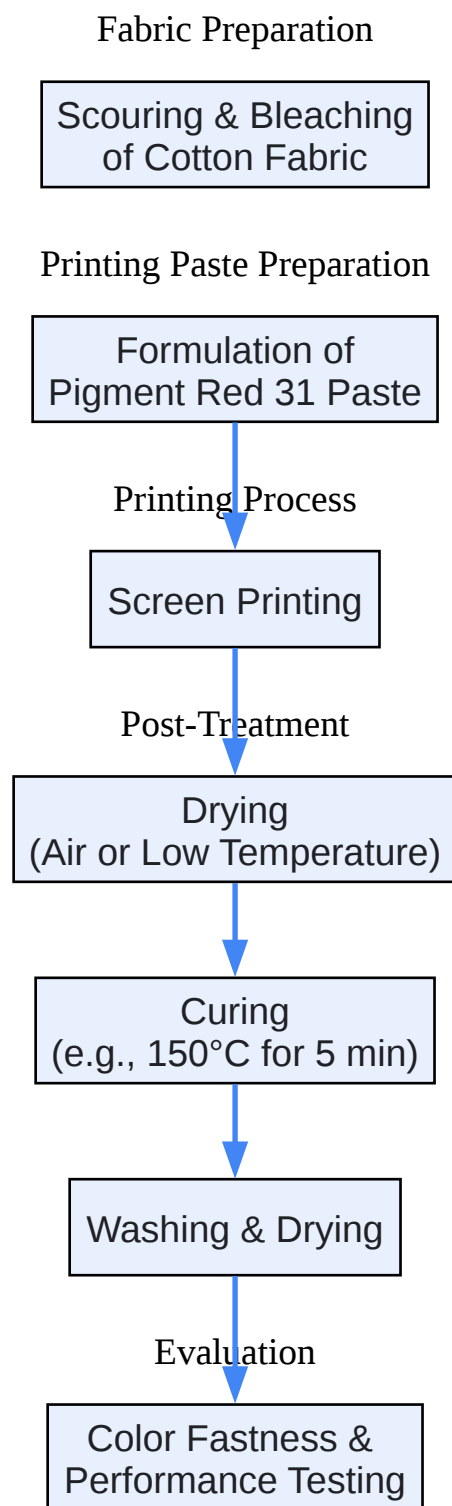
Component	Quantity (g)	Purpose
Pigment Red 31	3 - 5	Coloration
Binder	15 - 20	Adhesion of pigment to fabric
Synthetic Thickener	1 - 2	Viscosity control
Urea	1	Humectant
Diammonium Phosphate (DAP)	1	Catalyst
Fixer	2	Enhances fastness
Water	70 - 77	Solvent
Total	100	

Procedure:

- Weigh the required amount of water in a beaker.
- Add the synthetic thickener to the water while stirring continuously with a mechanical stirrer until a homogeneous paste is formed.
- In a separate container, create a dispersion of **Pigment Red 31** in a small amount of water.
- Add the pigment dispersion to the thickener paste and mix thoroughly.
- Sequentially add the binder, urea, diammonium phosphate, and fixer to the paste, mixing well after each addition.
- Continue stirring for 15-20 minutes to ensure a homogeneous and lump-free printing paste.
- Measure the viscosity of the paste and adjust with thickener or water if necessary.

Textile Printing Workflow

The following diagram illustrates the general workflow for applying **Pigment Red 31** to a textile substrate.



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Workflow for Textile Printing with **Pigment Red 31**

Printing and Curing Procedure

- Place the prepared cotton fabric on a flat, padded surface.
- Position the screen with the desired design onto the fabric.
- Apply the **Pigment Red 31** printing paste along one edge of the screen.
- Use a squeegee to draw the paste across the screen with even pressure, forcing the paste through the open mesh onto the fabric.
- Carefully lift the screen to reveal the printed design.
- Allow the printed fabric to air dry or use a low-temperature oven.
- Cure the dried fabric in an oven or with a heat press at a temperature of 140-160°C for 3-5 minutes to fix the pigment.^[5]
- After curing, the fabric should be washed to remove any residual thickener and unfixed particles.

Performance Evaluation Protocols

The performance of the **Pigment Red 31** prints should be evaluated using standardized test methods to ensure reproducibility and comparability of results.

a. Color Fastness to Washing:

- Standard: AATCC Test Method 61 or ISO 105-C06.^{[6][7][8][9]}
- Procedure: A specimen of the printed fabric is washed with a multifiber test fabric in a stainless steel container containing a specified detergent solution. The washing is carried out in a Launder-Ometer at a specified temperature and time. The change in color of the specimen and the staining of the multifiber fabric are evaluated using the Gray Scale for Color Change and the Gray Scale for Staining, respectively.^[10]

b. Color Fastness to Rubbing (Crocking):

- Standard: AATCC Test Method 8 or ISO 105-X12.[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Procedure: A colored test specimen is rubbed with a dry and a wet white cotton test cloth under controlled conditions using a Crockmeter. The amount of color transferred to the white cloths is assessed by comparison with the Gray Scale for Staining.[\[7\]](#)

c. Color Fastness to Light:

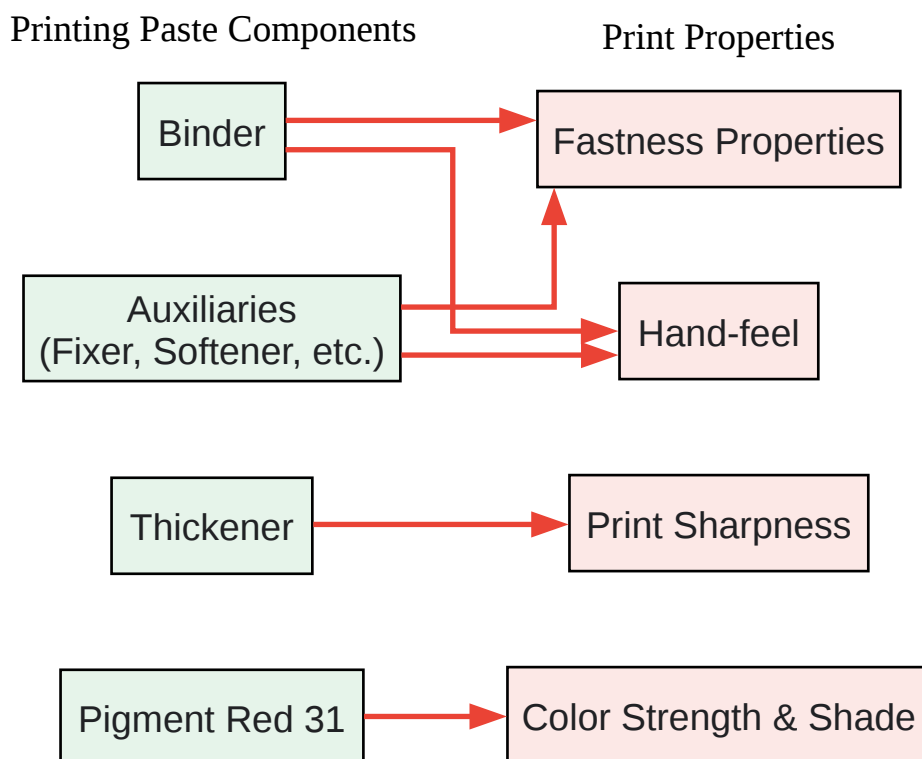
- Standard: AATCC Test Method 16.3 or ISO 105-B02.[\[6\]](#)[\[9\]](#)
- Procedure: A specimen of the printed fabric is exposed to a xenon arc light source under specified conditions of temperature and humidity. The change in color of the exposed specimen is evaluated by comparison with the Blue Wool standards.

d. Color Fastness to Perspiration:

- Standard: AATCC Test Method 15 or ISO 105-E04.[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Procedure: The printed fabric specimen is treated with a simulated acidic and alkaline perspiration solution and subjected to a fixed pressure. The color change of the specimen and the staining of an adjacent multifiber fabric are assessed using the respective Gray Scales.[\[7\]](#)[\[10\]](#)

Logical Relationships in Pigment Printing

The quality of the final print is dependent on the interplay of various components in the printing paste.



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Influence of Paste Components on Print Quality

Conclusion

Pigment Red 31 offers a viable option for achieving bright, bluish-red shades in textile printing with good overall fastness properties. The protocols outlined in this document provide a framework for researchers to systematically investigate and optimize the application of this pigment. By adhering to standardized testing methods, reliable and comparable data can be generated, contributing to a deeper understanding of the performance of **Pigment Red 31** in textile applications. Further research could focus on comparing the performance of **Pigment Red 31** with other red pigments and exploring its use in different printing techniques and on various textile blends.

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